Essential Safety and Operational Guide for Handling AP1867-3-(aminoethoxy)

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Compound of Interest

Compound Name:	*AP1867-3-(aminoethoxy)*
Cat. No.:	*B10824621*

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For researchers, scientists, and drug development professionals, the proper handling of chemical reagents is paramount to ensuring laboratory safety and experimental integrity. This document provides essential safety and logistical information for the handling of **AP1867-3-(aminoethoxy)**, a synthetic ligand for FKBP used in the synthesis of PROTAC FKBP12 F36V degraders.

Chemical and Physical Properties

A summary of the key quantitative data for **AP1867-3-(aminoethoxy)** is provided in the table below for easy reference.

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Property	Value
Molecular Formula	$C_{38}H_{50}N_2O_9$
Molecular Weight	678.81 g/mol
Appearance	Solid
Purity	≥98%
CAS Number	2127390-15-0
Storage (Solid)	-20°C, under nitrogen
Storage (In Solvent)	-80°C for up to 6 months; -20°C for up to 1 month

Hazard Identification and Personal Protective Equipment (PPE)

AP1867-3-(aminoethoxy) is associated with the following hazards:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

To mitigate these risks, the following personal protective equipment is essential when handling this compound.

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PPE Category	Specific Recommendations
Eye/Face Protection	Wear chemical safety goggles or a face shield.
Hand Protection	Wear appropriate chemical-resistant gloves (e.g., nitrile rubber). Gloves should be inspected prior to use and replaced if any signs of degradation are observed.
Skin and Body Protection	A laboratory coat should be worn. For procedures with a higher risk of splashing, consider additional protective clothing such as an apron or sleeves.
Respiratory Protection	If working with the solid form where dust may be generated, a NIOSH-approved respirator with a particulate filter is recommended. For work with solutions in a well-ventilated area, respiratory protection may not be required.

Operational Plan: Step-by-Step Handling Protocol

The following workflow outlines the safe handling of **AP1867-3-(aminoethoxy)** from receipt to preparation of a stock solution.

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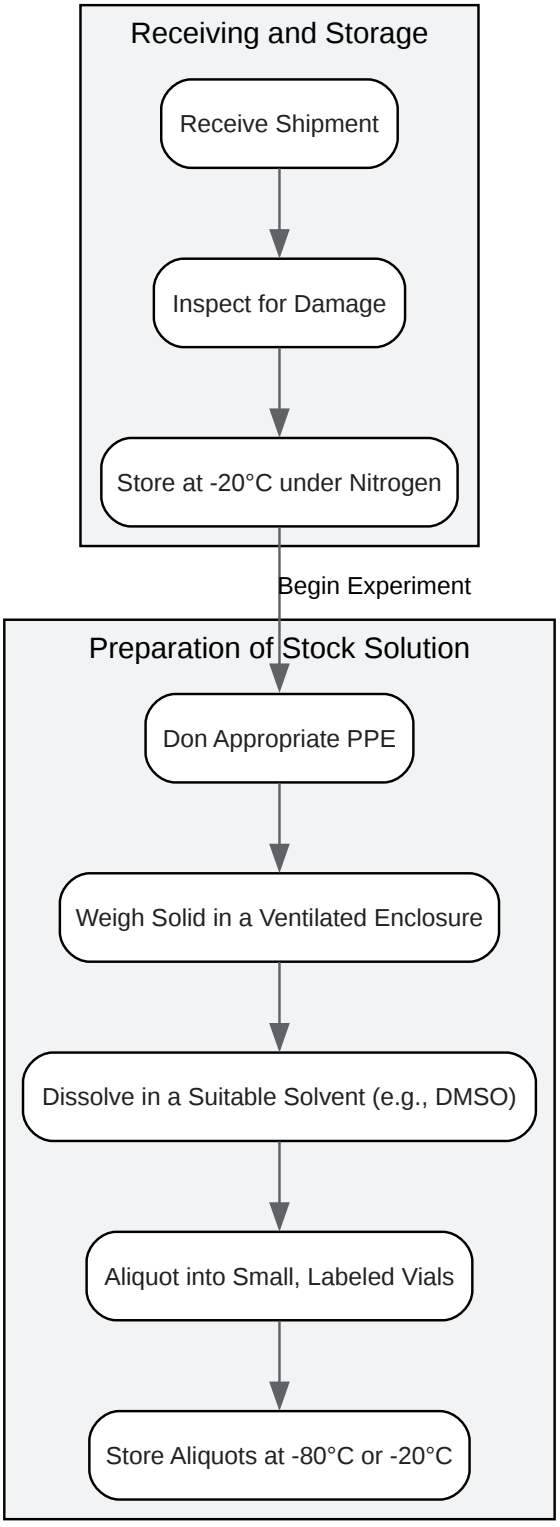
Workflow for Safe Handling of AP1867-3-(aminoethoxy)



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A step-by-step workflow for the safe handling of **AP1867-3-(aminoethoxy)**.

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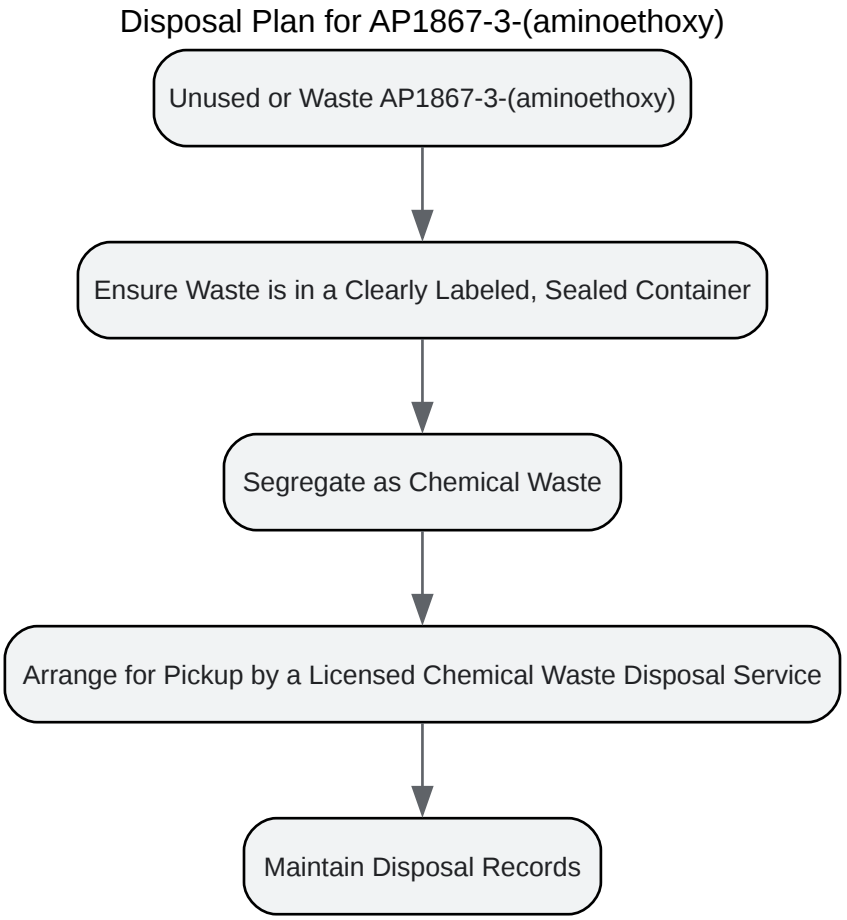
Disposal Plan

Proper disposal of **AP1867-3-(aminoethoxy)** and its containers is crucial to prevent environmental contamination and ensure compliance with local regulations.

The logical flow for the disposal of this chemical is as follows:



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A logical workflow for the proper disposal of **AP1867-3-(aminoethoxy)**.

Disposal Protocol:

- Segregation: Collect all waste containing **AP1867-3-(aminoethoxy)**, including unused solid, solutions, and contaminated consumables (e.g., pipette tips, vials), in a designated and clearly labeled hazardous waste container.

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- Containerization: The waste container should be chemically resistant, securely sealed, and stored in a designated secondary containment area.
- Labeling: The waste label should clearly state "Hazardous Chemical Waste" and include the full chemical name: "**AP1867-3-(aminoethoxy)**".
- Disposal: Dispose of the chemical waste through a licensed hazardous waste disposal company. Do not dispose of this chemical down the drain or in regular trash.
- Decontamination: Thoroughly decontaminate all surfaces and equipment that have come into contact with the chemical using an appropriate solvent (e.g., 70% ethanol) and cleaning agents. Dispose of cleaning materials as hazardous waste.

By adhering to these safety protocols and operational plans, researchers can minimize risks and ensure the safe and effective use of **AP1867-3-(aminoethoxy)** in their laboratories.

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